

# Application Note: FTIR Analysis of Pigment Red 5

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## Compound of Interest

Compound Name: *Pigment red 5*

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## Introduction

**Pigment Red 5**, also known as C.I. 12490, is a synthetic monoazo pigment belonging to the Naphthol AS pigment family. Its chemical name is N-(5-chloro-2,4-dimethoxyphenyl)-4-[[5-(diethylsulfamoyl)-2-methoxyphenyl]diazenyl]-3-hydroxynaphthalene-2-carboxamide, and its molecular formula is C<sub>30</sub>H<sub>31</sub>ClN<sub>4</sub>O<sub>7</sub>S. This pigment is utilized in a variety of applications, including plastics, inks, paints, and textiles. For researchers, scientists, and drug development professionals, understanding the molecular structure and functional groups of such pigments is crucial for quality control, formulation development, and safety assessments.

Fourier-Transform Infrared (FTIR) spectroscopy is a powerful and non-destructive analytical technique for identifying the functional groups present in a molecule. By measuring the absorption of infrared radiation by the sample, an FTIR spectrum is generated, which provides a unique molecular "fingerprint." This application note provides a detailed protocol for the analysis of **Pigment Red 5** using FTIR spectroscopy with the potassium bromide (KBr) pellet method and presents a table of its characteristic functional group absorptions.

## Structural and Spectroscopic Overview of Pigment Red 5

The chemical structure of **Pigment Red 5** contains several key functional groups that exhibit characteristic absorption bands in the mid-infrared region. These include:

- N-H group from the secondary amide.
- O-H group from the naphthol ring.
- C=O group of the secondary amide.
- Aromatic C=C bonds in the phenyl and naphthalene rings.
- -SO<sub>2</sub>- group from the sulfonamide.
- C-N bonds in the amide and azo group.
- C-O bonds in the methoxy groups.
- C-H bonds in the aromatic and aliphatic parts of the molecule.

The identification of these functional groups through FTIR analysis can confirm the identity and purity of **Pigment Red 5**.

## Data Presentation

The following table summarizes the predicted characteristic FTIR absorption bands for **Pigment Red 5**. These predictions are based on the known vibrational frequencies of its constituent functional groups.

Wavenumber (cm <sup>-1</sup> )	Functional Group	Vibrational Mode
3400 - 3200	N-H	Stretching
3200 - 3000	O-H	Stretching (intramolecular H-bonding)
3100 - 3000	Aromatic C-H	Stretching
2980 - 2850	Aliphatic C-H	Stretching
1680 - 1650	C=O (Amide I)	Stretching
1600 - 1450	Aromatic C=C	Stretching
1550 - 1510	N-H (Amide II)	Bending
1370 - 1330	-SO <sub>2</sub> -	Asymmetric Stretching
1180 - 1160	-SO <sub>2</sub> -	Symmetric Stretching
1280 - 1200	Aryl C-O	Stretching
1100 - 1000	Alkyl C-O	Stretching
850 - 750	Aromatic C-H	Out-of-plane Bending

## Experimental Protocol: KBr Pellet Method for FTIR Analysis

This protocol details the preparation of a potassium bromide (KBr) pellet for the FTIR analysis of a solid **Pigment Red 5** sample.

Materials:

- **Pigment Red 5** sample
- Spectroscopy grade Potassium Bromide (KBr), dried
- Agate mortar and pestle
- Pellet press die set

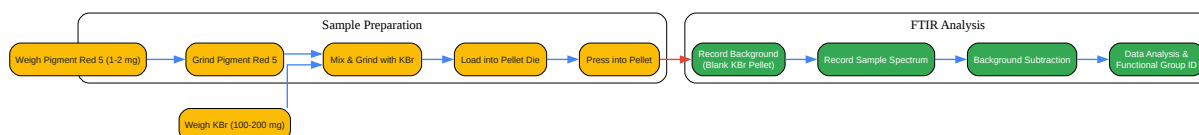
- Hydraulic press
- FTIR spectrometer
- Spatula
- Analytical balance

#### Procedure:

- **Drying:** Dry the KBr powder in an oven at 105-110 °C for at least 2-4 hours to remove any absorbed moisture. Cool to room temperature in a desiccator before use.
- **Sample Grinding:** Place approximately 1-2 mg of the **Pigment Red 5** sample into a clean, dry agate mortar. Grind the sample to a very fine powder.
- **Mixing:** Add approximately 100-200 mg of the dried KBr powder to the mortar. Gently mix the sample and KBr with the pestle, and then grind the mixture thoroughly to ensure a homogenous dispersion of the sample within the KBr matrix.
- **Pellet Formation:**
  - Assemble the pellet press die.
  - Transfer a small amount of the KBr/sample mixture into the die, ensuring an even distribution.
  - Place the die into the hydraulic press.
  - Apply pressure (typically 7-10 tons) for several minutes to form a transparent or translucent pellet.
- **Background Spectrum:** Prepare a blank KBr pellet containing only the dried KBr powder using the same procedure. This will be used to record the background spectrum.
- **Sample Analysis:**

- Place the blank KBr pellet in the sample holder of the FTIR spectrometer and record the background spectrum.
- Replace the blank pellet with the **Pigment Red 5** sample pellet.
- Record the sample spectrum over the desired range (e.g., 4000 - 400  $\text{cm}^{-1}$ ).
- The spectrometer software will automatically subtract the background spectrum from the sample spectrum to produce the final absorbance or transmittance spectrum of **Pigment Red 5**.
- Cleaning: Thoroughly clean the mortar, pestle, and die set with an appropriate solvent (e.g., acetone or ethanol) and dry them completely after use to prevent cross-contamination.

## Visualizations



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Caption: Experimental workflow for FTIR analysis of **Pigment Red 5**.

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